

# (Rac)-Hydroxycotinine-d3 certificate of analysis

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## Technical Guide: (Rac)-Hydroxycotinine-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(Rac)-Hydroxycotinine-d3**, a deuterated isotopologue of hydroxycotinine, a major metabolite of cotinine and a biomarker for nicotine exposure. This document details its physicochemical properties, relevant metabolic pathways, and analytical methodologies for its quantification.

## Certificate of Analysis (Illustrative)

While a specific Certificate of Analysis for each batch of **(Rac)-Hydroxycotinine-d3** should be obtained from the supplier, the following table represents typical data provided for such a reference standard.

Parameter	Specification
Product Name	(Rac)-Hydroxycotinine-d3
Appearance	White to off-white solid
Molecular Formula	C <sub>10</sub> H <sub>9</sub> D <sub>3</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	195.23 g/mol
Purity (by HPLC)	≥98%
Deuterium Incorporation	≥99 atom % D
Identity (by MS, NMR)	Conforms to structure
Solubility	Soluble in methanol, acetonitrile, DMSO
Storage Condition	-20°C, desiccated, protected from light

## Physicochemical and Quantitative Data

The following tables summarize key quantitative data for hydroxycotinine and the related deuterated compound, rac-Cotinine-d3. This information is critical for analytical method development and interpretation of experimental results.

**Table 1: Physicochemical Properties of trans-3'-Hydroxycotinine**

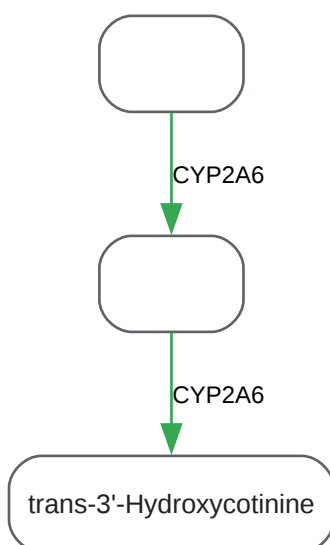
Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	192.21 g/mol	[1]
CAS Number	34834-67-8	[1]
XLogP3	-0.9	[1]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	4	[2]

**Table 2: Properties of rac-Cotinine-d3 (Related Deuterated Compound)**

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>9</sub> D <sub>3</sub> N <sub>2</sub> O	[3]
Molecular Weight	179.23 g/mol	[3]
CAS Number	110952-70-0	[3]
Purity	>95% (HPLC)	[3]
Melting Point	48-50°C	[4]
Solubility	Chloroform, Dichloromethane, Ethanol, Water	[4]

## Metabolic Pathway of Nicotine

Hydroxycotinine is a key metabolite in the nicotine degradation pathway. The primary enzyme responsible for the conversion of cotinine to 3'-hydroxycotinine is Cytochrome P450 2A6 (CYP2A6).[5][6] The ratio of 3'-hydroxycotinine to cotinine is often used as a biomarker for CYP2A6 activity.[6][7]



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Metabolic conversion of Nicotine to trans-3'-Hydroxycotinine.

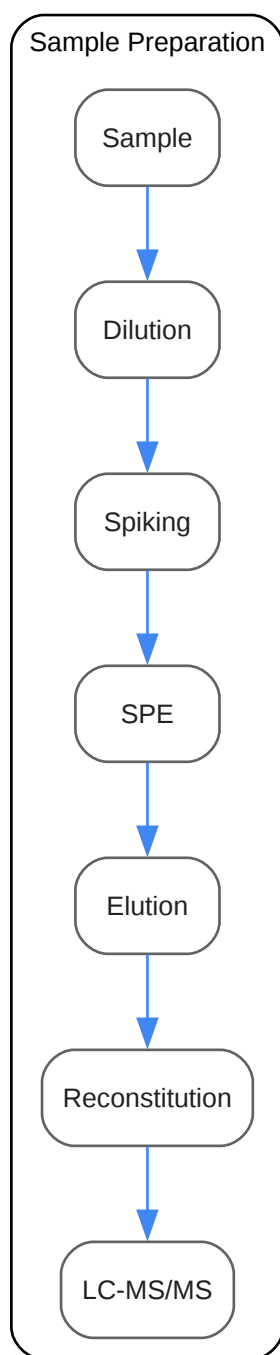
## Experimental Protocols

The quantification of **(Rac)-Hydroxycotinine-d3**, typically as an internal standard, and its non-deuterated counterpart in biological matrices is predominantly achieved through Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

### Sample Preparation: Solid Phase Extraction (SPE)

A common method for extracting nicotine and its metabolites from urine involves solid-phase extraction.[\[8\]](#)

- Sample Pre-treatment: Dilute 180 µL of urine with 1000 µL of 5 mM ammonium formate (pH 2.5).[\[8\]](#)
- Internal Standard Spiking: Add a working solution of **(Rac)-Hydroxycotinine-d3** and other deuterated internal standards.[\[8\]](#)
- SPE Cartridge Conditioning: Condition a SOLA CX SPE cartridge with 500 µL of methanol followed by 500 µL of 5 mM ammonium formate (pH 2.5).[\[8\]](#)
- Sample Loading: Apply the pre-treated sample to the SPE cartridge.[\[8\]](#)
- Washing: Wash the cartridge with 1000 µL of 5 mM ammonium formate (pH 2.5).[\[8\]](#)
- Elution: Elute the analytes with an appropriate solvent, often a mixture of dichloromethane, isopropanol, and ammonium hydroxide.[\[9\]](#)
- Reconstitution: Evaporate the eluate to dryness and reconstitute in the mobile phase for LC-MS/MS analysis.[\[9\]](#)



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Workflow for sample preparation using Solid Phase Extraction.

## Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

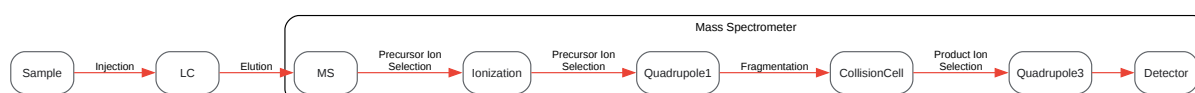
Below are typical parameters for the chromatographic separation and mass spectrometric detection of hydroxycotinine.[10][11]

#### Chromatographic Conditions:

- Column: A C18 reversed-phase column is commonly used, such as a ZORBAX RRHD StableBond C18 (2.1 × 150 mm, 1.8 μm).[10]
- Mobile Phase: A gradient or isocratic elution with a mixture of an aqueous buffer (e.g., 5 mM ammonium formate, pH 4.5) and an organic solvent (e.g., acetonitrile or methanol) is employed.[10]
- Flow Rate: A typical flow rate is around 300 μL/min.[10]
- Column Temperature: The column is often heated to around 50°C to ensure reproducible retention times.[10]

#### Mass Spectrometry Conditions:

- Ionization: Positive ion electrospray ionization (ESI) is commonly used.[10]
- Detection Mode: Multiple Reaction Monitoring (MRM) is utilized for its high selectivity and sensitivity.
- MRM Transitions (Illustrative):
  - trans-3'-Hydroxycotinine: The precursor ion  $[M+H]^+$  at  $m/z$  193.1 is fragmented to produce product ions, with common transitions being monitored.
  - **(Rac)-Hydroxycotinine-d3**: The precursor ion  $[M+H]^+$  at  $m/z$  196.1 is monitored with corresponding fragment ions.



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